

A Comprehensive Technical Guide to L-Menthyl Acetate

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Compound of Interest

Compound Name: *L-Menthyl acetate*

Cat. No.: *B1212664*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Menthyl acetate**, a significant compound in various scientific and industrial fields. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on its relevance to research and development.

Chemical Identification

L-Menthyl acetate is the ester formed from L-menthol and acetic acid. It is a naturally occurring monoterpene found in peppermint and other mint oils, contributing to their characteristic aroma and flavor.^{[1][2]}

- IUPAC Name: [(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl] acetate^{[3][4]}
- Systematic IUPAC Name: (1R,2S,5R)-5-Methyl-2-(propan-2-yl)cyclohexyl acetate^[1]
- CAS Number: 2623-23-6^{[1][5][6][7]}
- Synonyms: (1R)-(-)-Menthyl acetate, (-)-Menthyl acetate, L-p-Menth-3-yl acetate^{[3][6]}

Physicochemical Properties

The following tables summarize the key physical, chemical, and safety data for **L-Menthyl acetate**.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₁₂ H ₂₂ O ₂	[5] [6] [8]
Molecular Weight	198.30 g/mol	[1] [5] [6]
Appearance	Colorless to pale yellow liquid	[6] [8]
Odor	Minty, refreshing, cool, fruity	[5] [6] [9]
Melting Point	-84.5 °C	[10]
Boiling Point	229-230 °C	[1] [5] [9]
Density	0.92 g/mL at 25 °C	[1] [9]
Refractive Index (n _{20/D})	1.4410 – 1.4490	[6] [8] [9]
Optical Rotation ([α] _{25/D})	-83° to -70°	[6]
Flash Point	77 - 98.5 °C	[1] [10]
Solubility	Soluble in ethanol; slightly soluble in chloroform and methanol; low solubility in water (21 - 25.4 mg/L at 20 °C)	[5] [8] [11]

Table 2: Safety and Toxicity Data

Parameter	Value	Reference
LD50 (Oral, Rat)	> 5,000 mg/kg	[10]
LD50 (Dermal, Rabbit)	> 5,000 mg/kg	[10]
Skin Irritation	Non-irritant	[11]
Eye Irritation	Non-irritant	[11]
Hazards	Combustible liquid. Toxic to aquatic life with long-lasting effects.	[10] [12] [13]

Experimental Protocols: Synthesis of L-Menthyl Acetate

L-Menthyl acetate is synthesized via the esterification of L-menthol. The choice of acetylating agent can influence the reaction's effectiveness.^{[14][15]} Below are protocols for synthesis using acetic anhydride and acetyl chloride, which are generally more effective than using acetic acid directly.^[14]

3.1. Synthesis using Acetic Anhydride

This method offers a good yield and is a common laboratory procedure.^{[14][16]}

- Materials:
 - L-Menthol (8 g)
 - Acetic anhydride (9 mL)
 - Concentrated sulfuric acid (H_2SO_4) (20 drops, as catalyst)
 - 5% Sodium bicarbonate (NaHCO_3) solution
 - Distilled water
 - Diethyl ether (as solvent, optional)^[16]
 - Anhydrous magnesium sulfate (MgSO_4)
- Equipment:
 - Round-bottom flask
 - Reflux condenser
 - Heating mantle or water bath
 - Magnetic stirrer and stir bar

- Separatory funnel
- Standard laboratory glassware
- Procedure:
 - Place 8 grams of L-menthol into a round-bottom flask.
 - Add 9 mL of acetic anhydride to the flask.
 - Carefully add 20 drops of concentrated sulfuric acid to the mixture while stirring.
 - Set up the apparatus for reflux and heat the mixture in a warm water bath (around 60°C) for 90 minutes with continuous stirring.[\[14\]](#)[\[16\]](#) The reaction progress can be monitored using thin-layer chromatography (TLC).[\[14\]](#)
 - After reflux, allow the mixture to cool to room temperature.
 - Transfer the cooled mixture to a separatory funnel.
 - Add 20 mL of distilled water and 20 mL of 5% sodium bicarbonate solution to neutralize the excess acid. Shake the funnel, periodically venting to release any generated CO₂ gas, until effervescence ceases.[\[14\]](#)
 - Allow the layers to separate. The organic layer contains the **L-Menthyl acetate**.
 - Separate the organic layer and wash it multiple times with distilled water until the washings are neutral.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent. The resulting liquid is crude **L-Menthyl acetate**, which can be further purified by vacuum distillation.

3.2. Synthesis using Acetyl Chloride

This method is highly effective due to the high reactivity of acetyl chloride but requires careful handling due to the evolution of HCl gas.[\[14\]](#)[\[17\]](#)

- Materials:
 - L-Menthol (29.2 g)
 - Acetyl chloride (30 mL)
 - Saturated sodium bicarbonate (NaHCO_3) solution
 - Distilled water
 - Anhydrous magnesium sulfate (MgSO_4)
- Equipment:
 - Reaction flask with a dropping funnel (optional, can be mixed directly)[\[17\]](#)
 - Reflux condenser with a gas trap (e.g., a wash bottle with NaOH solution)
 - Cold water bath
 - Magnetic stirrer and stir bar
 - Separatory funnel
- Procedure:
 - In a reaction flask, dissolve 29.2 g of L-menthol in 30 mL of acetyl chloride. The reaction may not start immediately.[\[17\]](#)
 - Use a cold water bath to manage the temperature as the reaction begins to evolve HCl gas and foam.[\[17\]](#)
 - Stir the mixture for approximately 80 minutes, or until the foaming and gas evolution significantly slows down.[\[17\]](#)
 - To drive the reaction to completion, apply a vacuum (e.g., from a water aspirator) and pass the evolved gases through a sodium hydroxide trap to neutralize the remaining HCl and any unreacted acetyl chloride.[\[17\]](#)

- Once gas evolution ceases, transfer the crude product to a separatory funnel.
- Carefully add 60 mL of water. Two layers will form.[\[17\]](#)
- Separate the ester layer (top layer) and wash it with 30 mL of saturated sodium bicarbonate solution, followed by several washes with 30 mL portions of water until the pH is neutral.[\[17\]](#)
- Dry the crude ester over anhydrous magnesium sulfate for an extended period (e.g., 2 days).[\[17\]](#)
- Filter to remove the drying agent. The product can be purified by vacuum distillation (boiling point at 18 mmHg is approximately 91-92°C).[\[17\]](#)

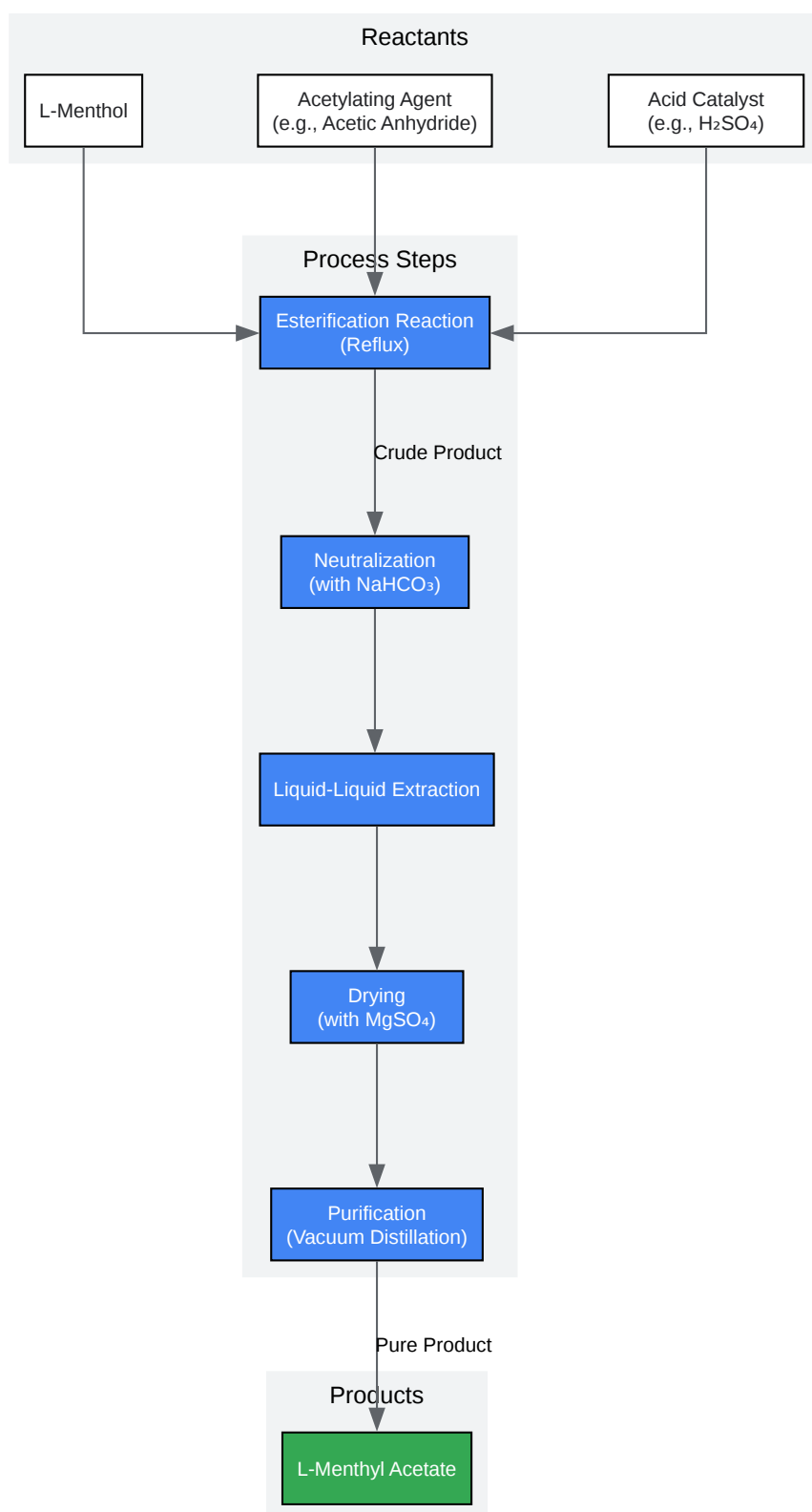
Applications in Research and Drug Development

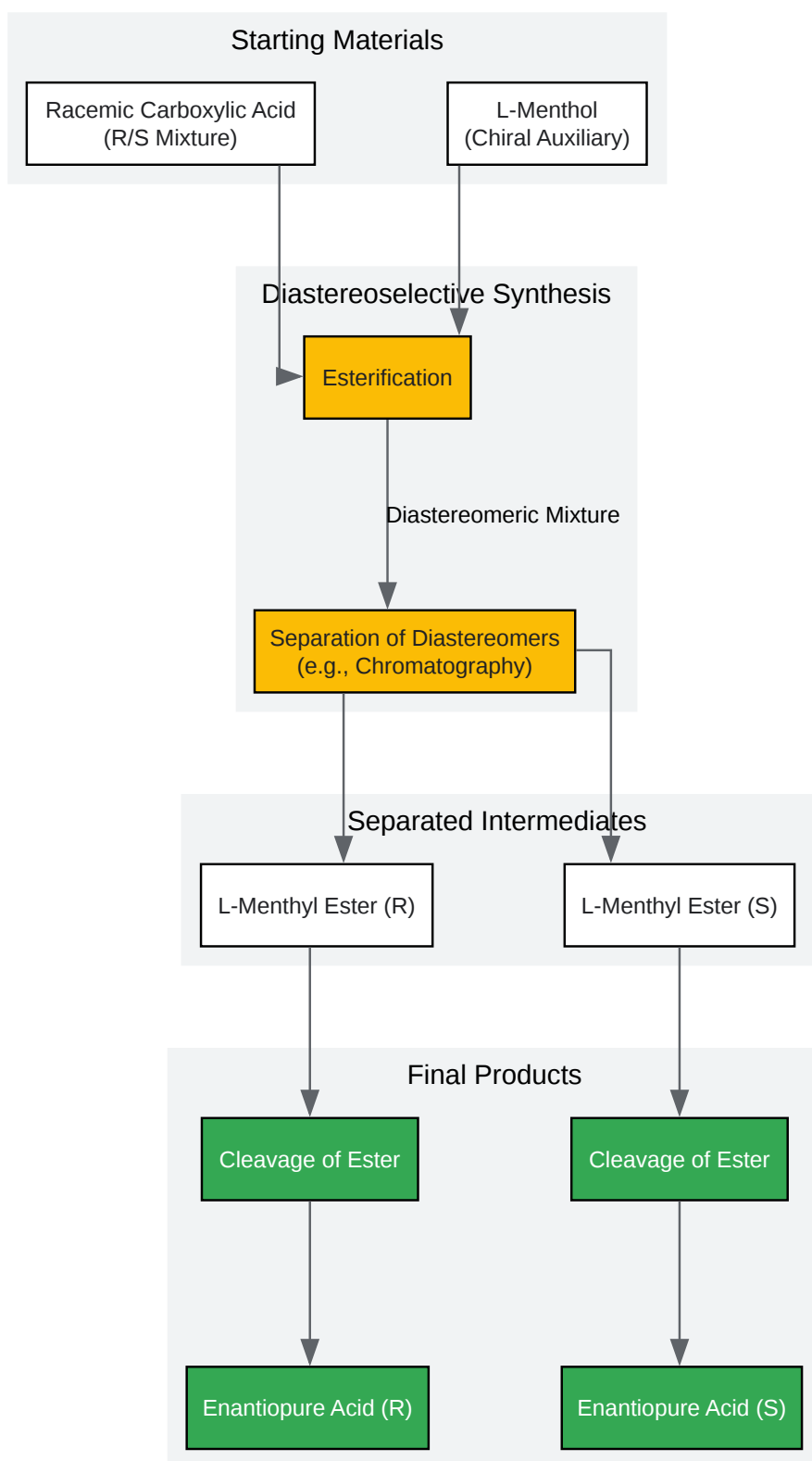
L-Menthyl acetate has several applications in the pharmaceutical and research sectors:

- **Pharmaceutical Formulations:** It is used in topical pain relief balms and ointments for its cooling and anti-inflammatory properties. It also serves as a flavoring agent in products like cough syrups.[\[5\]](#)
- **Drug Delivery:** **L-Menthyl acetate** has been shown to be effective as a skin permeation enhancer, which is a valuable property for the development of transdermal drug delivery systems.[\[18\]](#)
- **Chiral Auxiliary in Synthesis:** The L-menthyl group is a bulky and chiral moiety, making **L-Menthyl acetate** and related menthyl esters useful as chiral auxiliaries in asymmetric synthesis to produce enantiomerically pure compounds.[\[4\]](#)[\[19\]](#) This is critical in the synthesis of active pharmaceutical ingredients (APIs) where specific stereoisomers are required for therapeutic activity.[\[20\]](#)
- **Flavor and Fragrance Industry:** It is widely used for its minty aroma and flavor in food, beverages, and personal care products.[\[6\]](#)[\[8\]](#)

Visualized Workflows and Pathways

The following diagrams illustrate the synthesis of **L-Menthyl acetate** and its application as a chiral auxiliary.





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